A Comprehensive Technical Review of Nevirapine Metabolism

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Compound of Interest

Compound Name:	*2-Hydroxy Nevirapine*
CAS No.:	*254889-31-1*
Cat. No.:	*B021084*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth examination of the metabolic pathways of nevirapine, a non-nucleoside reverse transcriptase inhibitor (NNRTI) used in the treatment of HIV-1 infection. A thorough understanding of its biotransformation is critical due to its propensity for autoinduction, significant drug-drug interactions, and the role of its metabolites in adverse drug reactions, including severe hepatotoxicity and skin rash. This document synthesizes current literature, presenting quantitative data, detailed experimental methodologies, and visual diagrams of key metabolic and logical pathways.

Phase I Oxidative Metabolism

Nevirapine is extensively metabolized in the liver, primarily through oxidation by the cytochrome P450 (CYP) enzyme system.[1][2][3] This initial phase of metabolism results in the formation of several hydroxylated metabolites.[4][5][6] The four primary metabolites are 2-hydroxynevirapine, 3-hydroxynevirapine, 8-hydroxynevirapine, and 12-hydroxynevirapine.[4][7][8]

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The formation of these metabolites is catalyzed by specific CYP isoforms:

- 2-hydroxynevirapine: Primarily formed by CYP3A4.[5][9][10]
- 3-hydroxynevirapine: Primarily formed by CYP2B6.[5][9][11]
- 8-hydroxynevirapine: Formed by multiple enzymes, including CYP3A4, CYP2D6, and potentially CYP2B6, especially after enzyme induction.[4][5]
- 12-hydroxynevirapine: Also formed by several enzymes, with major contributions from CYP3A4 and CYP2D6.[4][5]

The 12-hydroxynevirapine metabolite can be further oxidized by aldehyde dehydrogenase (ALDH) to form 4-carboxynevirapine.[12]

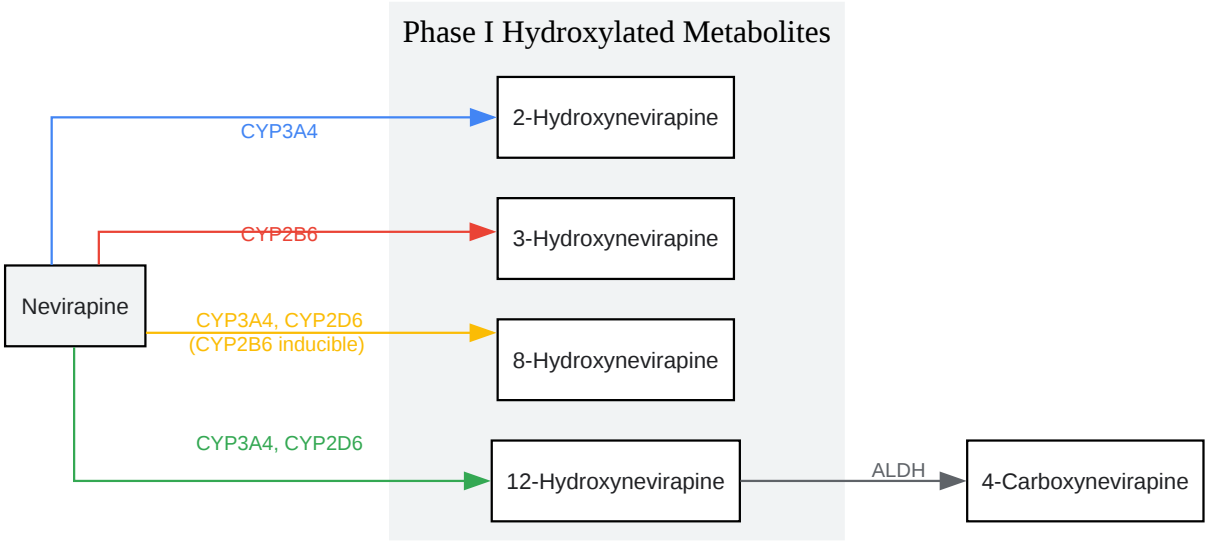

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Figure 1: Nevirapine Phase I Oxidative Metabolism Pathways.

Phase II Conjugative Metabolism

Following Phase I hydroxylation, the metabolites are rendered more water-soluble for excretion through Phase II conjugation reactions. The primary conjugation pathway for nevirapine metabolites is glucuronidation, catalyzed by UDP-glucuronosyltransferase (UGT) enzymes.[5][12][13] These glucuronidated conjugates are the main forms of nevirapine metabolites found in urine, accounting for over 80% of the excreted dose.[13] The urinary excretion of the glucuronide conjugates of 2-, 3-, and 12-hydroxynevirapine is substantial, highlighting the importance of this pathway in the drug's elimination.[1][13]

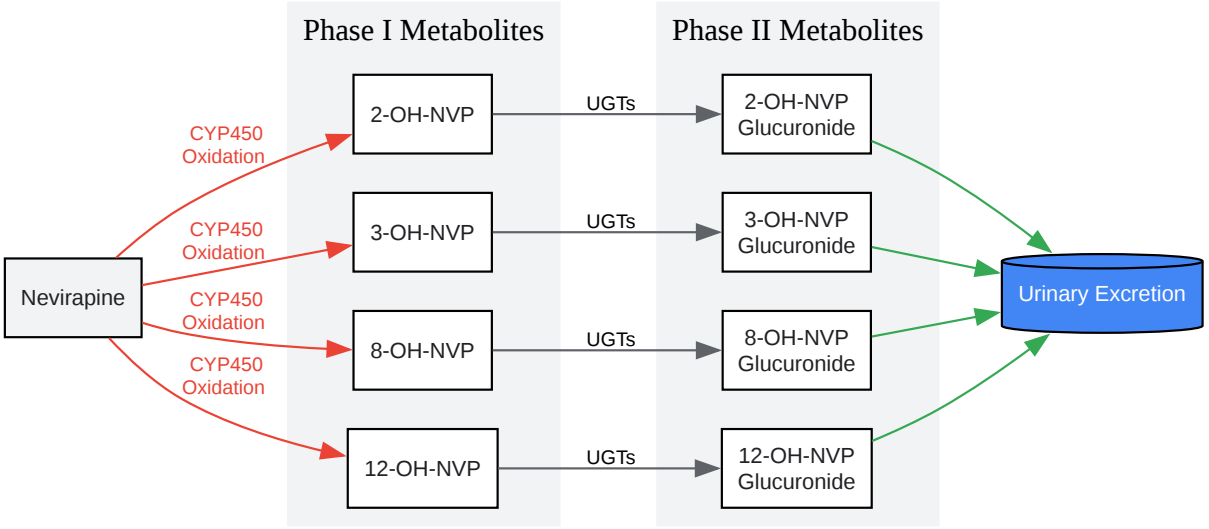

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Figure 2: Overview of Nevirapine Phase I and Phase II Metabolism.

Bioactivation and Formation of Reactive Metabolites

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The metabolism of nevirapine is linked to its toxicity profile. It is proposed that metabolic activation to electrophilic intermediates plays a causal role in nevirapine-induced hepatotoxicity and skin rash.[14][15] The 12-hydroxynevirapine pathway is of particular interest.[15] This metabolite can be sulfated by sulfotransferase enzymes (SULT1A1), followed by the loss of the sulfate group to form a highly reactive quinone methide intermediate.[10][12][15][16] This electrophilic species can covalently bind to cellular macromolecules like proteins, leading to cellular stress, immune responses, and ultimately, tissue damage.[10][14] This bioactivation pathway is considered a key step in the initiation of nevirapine-mediated toxicity.[14][15]

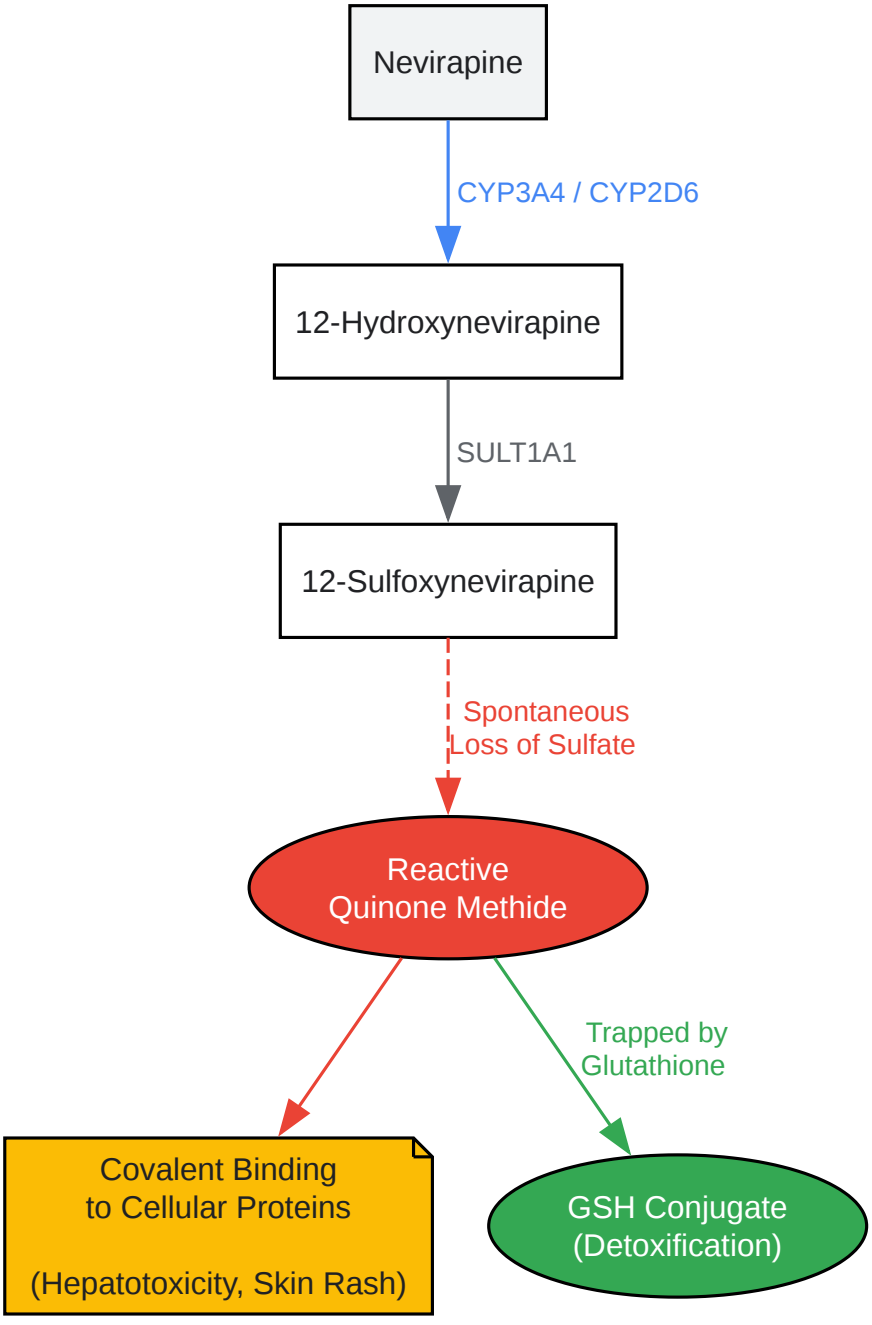

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Figure 3: Bioactivation of Nevirapine to a Reactive Quinone Methide.

Autoinduction of Metabolism

Nevirapine is a known inducer of the enzymes responsible for its own metabolism, particularly CYP3A4 and CYP2B6.[1][12][17][18] This autoinduction is mediated through the activation of nuclear receptors like the constitutive androstane receptor (CAR).[12] The clinical consequence of this process is a significant change in nevirapine's pharmacokinetic profile upon multiple dosing. The terminal-phase half-life decreases from approximately 45 hours after a single dose to 25-30 hours at steady state.[12] This necessitates a lead-in dosing period (e.g., 200 mg once daily for 14 days) before escalating to the maintenance dose (200 mg twice daily) to mitigate the risk of adverse events associated with higher initial concentrations.[2] Studies have shown that from a single dose to steady state, the metabolic index for 3-hydroxynevirapine (a CYP2B6 product) increases, while it decreases for 2-hydroxynevirapine (a CYP3A4 product), consistent with the induction of CYP2B6 and possible inhibition of CYP3A4.[9][19]

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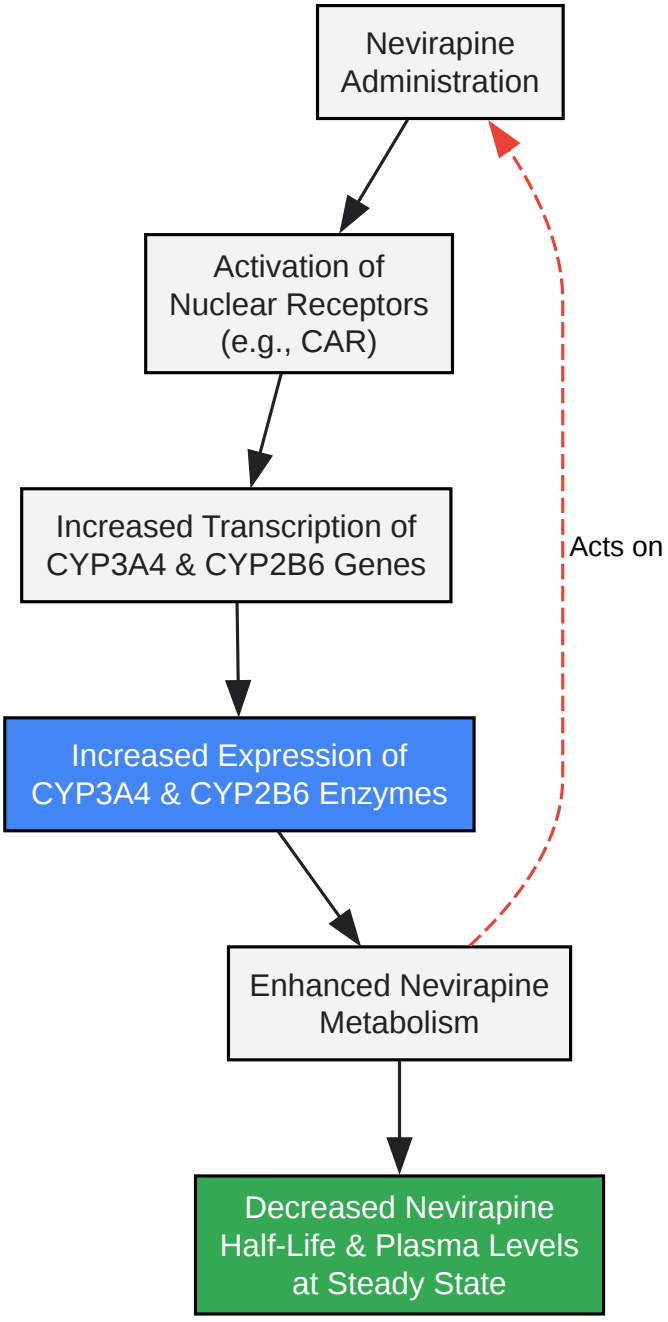

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Figure 4: Logical Pathway of Nevirapine Autoinduction.

Quantitative Pharmacokinetic Data

The pharmacokinetics of nevirapine and its metabolites differ significantly between single-dose administration and steady-state conditions due to autoinduction.

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Table 1: Pharmacokinetic Parameters of Nevirapine and Metabolites

Parameter	Nevirapine	2-OH-NVP	3-OH-NVP	12-OH-NVP	4-Carboxy-NVP	Source
Half-life (Single Dose)	**~45 hours**	**-**	**-**	**-**	**-**	**[12]**
Half-life (Steady State)	25-30 hours	-	-	-	-	[2][12]
Plasma Protein Binding	~60%	-	-	-	-	[4][9]
Metabolic Index (Single Dose vs. Steady State)	-	Decreased (P < 0.001)	Increased (P < 0.01)	No significant change	No significant change	[9][19]

| Predominant Metabolite | - | - | - | 12-Hydroxynevirapine | - |[9][19] |

Table 2: Steady-State Plasma Concentrations of Nevirapine Metabolites in HIV-Infected Patients

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Metabolite	Geometric Mean Concentration (ng/mL)	Source
2-Hydroxynevirapine	**186**	**[1]**
3-Hydroxynevirapine	646	[1]
12-Hydroxynevirapine	483	[1]
8-Hydroxynevirapine	29	[1]
4-Carboxynevirapine	18	[1]

Note: These values demonstrate that metabolite concentrations are substantially lower than parent nevirapine concentrations.[9]

Influence of Pharmacogenetics

Interindividual variability in nevirapine pharmacokinetics is significant and can be partly explained by genetic polymorphisms in drug-metabolizing enzymes.[4][11] The gene encoding CYP2B6 is of particular importance.

- CYP2B6 Polymorphisms: The CYP2B6 516G→T (rs3745274) variant is strongly associated with nevirapine plasma concentrations.[11][20] Individuals with the T allele generally have slower nevirapine clearance and consequently higher plasma levels of the drug.[4][11] These CYP2B6 polymorphisms have also been shown to affect the plasma profiles of 3-hydroxynevirapine and 8-hydroxynevirapine, suggesting the involvement of CYP2B6 in the formation of both metabolites.[4][7]

Table 3: Impact of Key Genetic Polymorphisms on Nevirapine Metabolism

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Gene	Polymorphism	Effect	Source
CYP2B6	**516G→T**	**Associated with slower nevirapine clearance and higher plasma concentrations. Affects 3-OH-NVP and 8-OH-NVP metabolite ratios.**	**[4][11][20]**

| CYP2B6 | 983T→C | Associated with altered nevirapine plasma levels. |[11] |

Experimental Protocols and Methodologies

The characterization of nevirapine metabolism relies on several key experimental techniques.

Protocol 1: Quantification of Nevirapine and Metabolites in Plasma This protocol is fundamental for pharmacokinetic studies.

- Sample Collection: Collect serial blood samples from subjects at predefined time points after drug administration.
- Sample Processing: Centrifuge blood samples to separate plasma. Store plasma at -80°C until analysis.
- Analytical Method: Use a validated High-Performance Liquid Chromatography (HPLC) method for nevirapine quantification and a more sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC/MS/MS) method for the quantification of the hydroxylated and carboxylated metabolites.[4][9][19]
- Data Analysis: Calculate pharmacokinetic parameters (e.g., AUC, Cmax, half-life) using noncompartmental analysis.[9][19] The metabolic index for each metabolite can be calculated as the ratio of the metabolite Area Under the Curve (AUC) to the nevirapine AUC. [9][19]

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Protocol 2: In Vitro CYP Reaction Phenotyping This method identifies the specific enzymes responsible for forming each metabolite.

- Incubation System: Use human liver microsomes (HLMs) or recombinant human CYP enzymes expressed in a cellular system.[5][14]
- Reaction Mixture: Incubate nevirapine with the enzyme source, a buffered solution, and an NADPH-generating system to initiate the metabolic reaction.
- Metabolite Identification: After a set incubation time, stop the reaction and analyze the mixture using LC/MS/MS to identify and quantify the formation of specific hydroxylated metabolites.
- Inhibition (Optional): Use specific chemical inhibitors for different CYP enzymes to confirm their role in a particular metabolic pathway.

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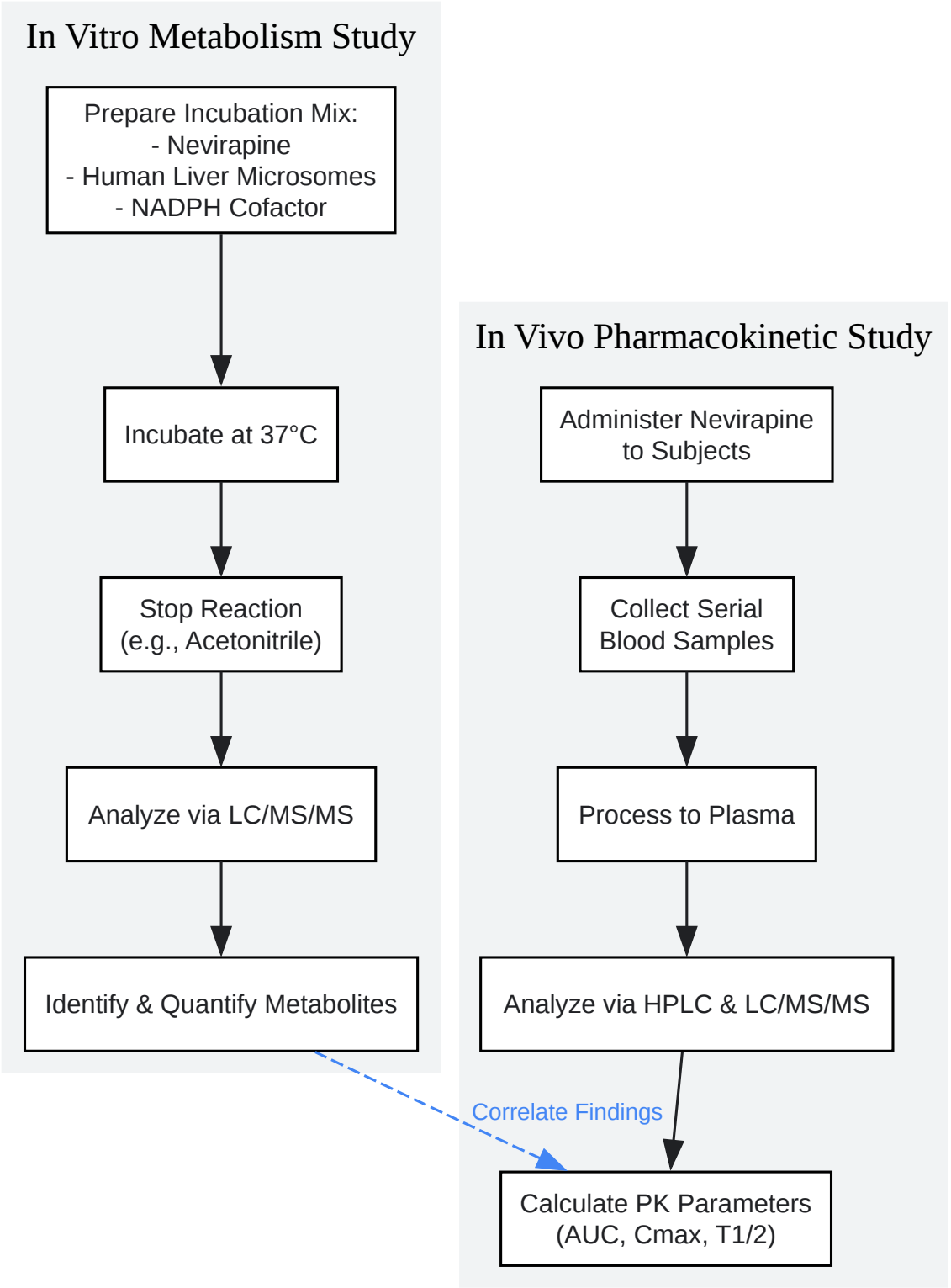

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Figure 5: General Workflow for In Vitro and In Vivo Metabolism Studies.

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Protocol 3: Reactive Metabolite Trapping This protocol is used to detect and identify unstable, reactive metabolites.

- Incubation: Perform an in vitro metabolism incubation (as in Protocol 2) but include a trapping agent, most commonly glutathione (GSH).[14]
- Mechanism: If an electrophilic reactive metabolite (e.g., a quinone methide) is formed, it will be "trapped" by the nucleophilic sulfhydryl group of GSH, forming a stable conjugate.
- Detection: Analyze the incubation mixture using LC/MS/MS, specifically searching for the mass corresponding to the parent drug plus the mass of glutathione.[14] The identification of a GSH conjugate provides strong evidence for the formation of a reactive intermediate.[14]

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